

Operational Guide: Disposal Procedures for Benzene, [(5-chloropentyl)oxy]-

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Compound of Interest

Compound Name: Benzene, [(5-chloropentyl)oxy]-

CAS No.: 71933-92-1

Cat. No.: B8763059

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Executive Summary & Chemical Identification

Critical Distinction: Do not confuse **Benzene, [(5-chloropentyl)oxy]-** (CAS: 15232-95-8) with Benzene (CAS: 71-43-2). While the latter is a highly volatile, Group 1 carcinogen solvent, the target compound is a substituted aryl alkyl ether with a terminal alkyl chloride. It possesses significantly different physical properties (higher boiling point, lower vapor pressure) and requires a distinct waste stream due to its halogen content.

Chemical Profile

Parameter	Description
Chemical Name	Benzene, [(5-chloropentyl)oxy]-
CAS Number	15232-95-8
Functional Groups	Aryl Ether (Ph-O-R), Alkyl Chloride (-CH ₂ Cl)
Physical State	Liquid (High Boiling Point) or Low-Melting Solid
Primary Hazard	Skin/Eye Irritant, Aquatic Toxicity, Halogenated Waste
RCRA Classification	Halogenated Organic Waste (Not a P- or U-listed waste, but requires specific incineration)

Hazard Assessment & Compatibility Logic

To ensure a self-validating safety system, one must understand the reactivity of the molecule during storage and disposal.

- **Halogen Content (The Chlorine Atom):** The presence of the chlorine atom on the pentyl chain mandates that this chemical cannot be disposed of in standard organic solvent streams (e.g., acetone/methanol waste). Incinerating chlorinated compounds in standard boilers releases acidic gases (HCl) and can form dioxins if not treated with specific scrubbers.
 - Action: Must be segregated into Halogenated Waste.
- **Ether Linkage (The Oxygen Bridge):** While aryl alkyl ethers are generally more stable than dialkyl ethers (like diethyl ether), they still possess a theoretical risk of peroxide formation upon prolonged exposure to air and light.
 - Action: If the container is old (>12 months) or shows crystal formation, test for peroxides using starch-iodide paper before consolidation.
- **Alkyl Chloride Reactivity:** The terminal chloride is a good leaving group. It can react violently with strong nucleophiles, alkali metals (Na, K), or strong oxidizers.
 - Action: strictly avoid contact with aluminum powder, magnesium, or strong bases in the waste container.

Step-by-Step Disposal Protocol

Phase 1: Waste Segregation (The "Stream" Decision)

The most common error in disposing of this compound is commingling it with non-halogenated solvents. This results in costly re-classification fees from waste vendors.

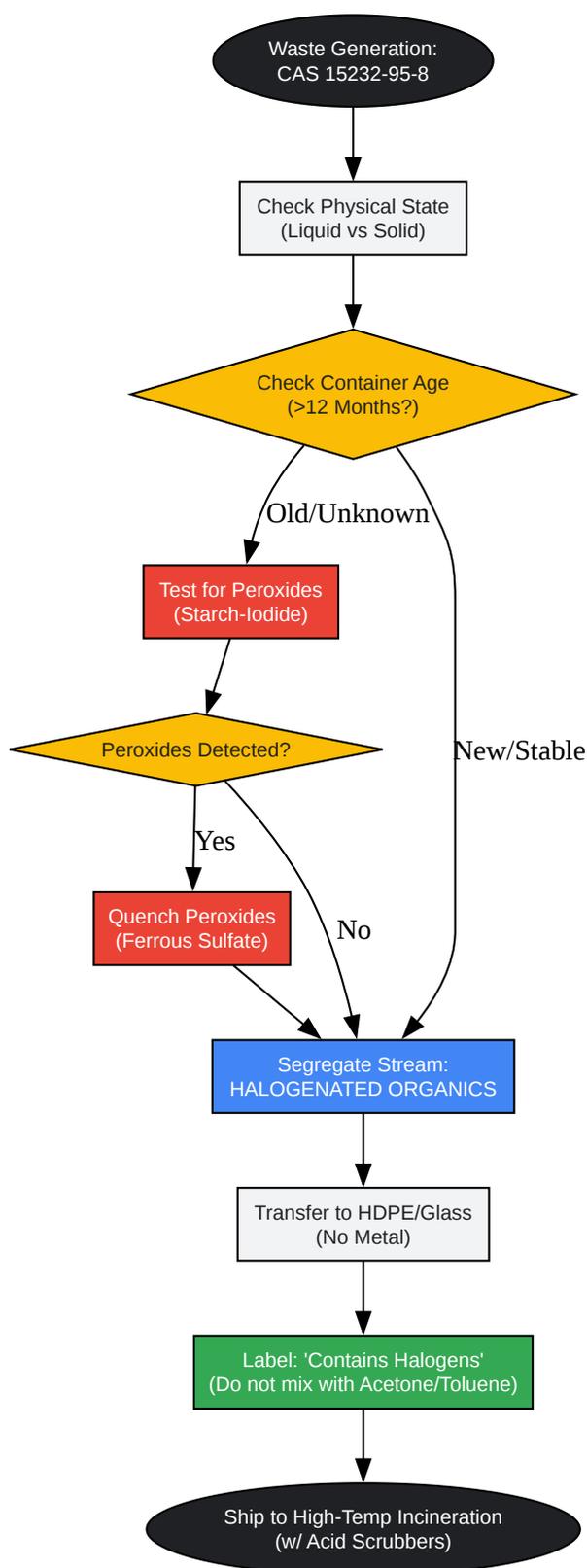
Protocol:

- **Select Container:** Use a high-density polyethylene (HDPE) or amber glass container. Avoid metal cans due to potential slow corrosion from hydrolysis of the alkyl chloride.
- **Labeling:** Apply a hazardous waste label immediately.^[1]

- Primary Identifier: "Halogenated Organic Waste"
- Constituents: "**Benzene, [(5-chloropentyl)oxy]-** (95%+)"
- Hazard Checkboxes: Irritant Toxic (Environmental)
- Segregation: Place the container in the "Halogenated" satellite accumulation area.

Phase 2: Operational Workflow (Diagram)

The following logic flow ensures the material ends up in the correct incineration stream.



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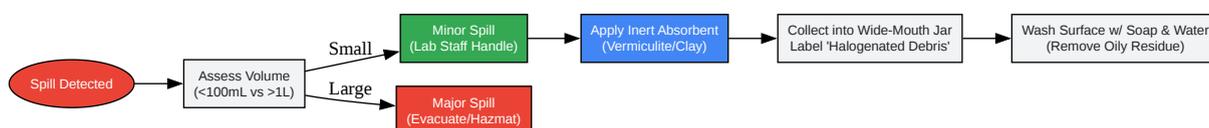
Figure 1: Decision logic for the safe segregation and packaging of **Benzene, [(5-chloropentyl)oxy]-** waste.

Emergency Contingencies: Spill Response

In the event of a spill, the lipophilic nature of the compound means it will not mix with water but will adhere to surfaces.

Spill Cleanup Protocol:

- Evacuate & Ventilate: Although less volatile than benzene, vapors can still be irritating.
- PPE: Nitrile gloves (double gloved recommended) and safety goggles.
- Absorb: Do not use water.[2] Use an inert organic absorbent (vermiculite, clay, or "pig" mats).
- Disposal of Debris: All contaminated absorbent materials must be treated as solid halogenated waste. Do not throw in regular trash.



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Figure 2: Immediate response workflow for spills, prioritizing containment of halogenated residues.

Regulatory & Compliance Data

When filling out your institution's waste manifest, use the following classifications to ensure compliance with EPA (RCRA) and DOT regulations.

Regulatory Body	Classification Code	Description
EPA (RCRA)	D001 (If Ignitable*) or Non-Specific	Often classified simply as "Halogenated Solvent Waste" unless mixed with F-listed solvents. Flash point verification required for D001.
DOT (Shipping)	UN 3082	Environmentally Hazardous Substance, Liquid, N.O.S. (Benzene, [(5-chloropentyl)oxy]-)
Hazard Class	Class 9	Miscellaneous Hazardous Material
Packing Group	III	Minor Danger

Note on Incineration: The disposal facility must use a rotary kiln incinerator operating >1000°C with secondary combustion chambers and acid gas scrubbing systems to neutralize the HCl generated from the chlorine atom [1, 2].

References

- U.S. Environmental Protection Agency (EPA). "Treatment Technologies for Halogenated Organic Containing Wastes." EPA Technical Resource Documents. [Link](#)
- National Institutes of Health (NIH). "Chemical Compatibility and Segregation Guides." Office of Research Facilities. [Link](#)
- PubChem. "Compound Summary: **Benzene, [(5-chloropentyl)oxy]-**." National Library of Medicine. [Link](#)
- Princeton University EHS. "Laboratory Waste Disposal Guide: Halogenated vs. Non-Halogenated Solvents." [Link](#)

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Sources

- 1. ehrs.upenn.edu [ehrs.upenn.edu]
- 2. carlroth.com [carlroth.com]
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